A Technical Guide to Tradipitant for Chronic Pruritus Research

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Compound of Interest

Compound Name:	*Tradipitant*
CAS No.:	*622370-35-8*
Cat. No.:	*B1681352*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tradipitant** (VLY-686), a novel Neurokinin-1 (NK-1) receptor antagonist, and its investigation for the treatment of chronic pruritus, particularly in the context of atopic dermatitis (AD). This document synthesizes key findings from clinical trials, details its mechanism of action, and presents experimental protocols and quantitative data in a structured format for research and development professionals.

Core Concept: Mechanism of Action

Tradipitant is a selective antagonist of the Neurokinin-1 (NK-1) receptor. Its therapeutic potential in chronic pruritus stems from its ability to inhibit the signaling pathway of Substance P (SP), a neuropeptide deeply implicated in the pathophysiology of itch.[1][2][3]

Substance P and the Itch Pathway:

- Elevated SP Levels: Patients with atopic dermatitis exhibit elevated levels of SP in both their serum and lesional skin.[1]

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- Neuronal Activation: SP is released from activated sensory neurons and preferentially binds to the NK-1 receptor.[1][2]
- Cellular Targets: The NK-1 receptor is expressed on various cells involved in the itch cascade, including mast cells, keratinocytes, and both central and peripheral nerve endings.[3][4][5]
- Neurogenic Inflammation: The binding of SP to the NK-1 receptor triggers a cascade of events leading to neurogenic inflammation, characterized by vasodilation and edema, which clinically manifest as pruritus.[3]

By blocking the NK-1 receptor, **Tradipitant** aims to interrupt this SP-mediated signaling, thereby reducing the sensation of itch.[1][6]

Signaling Pathway Diagram

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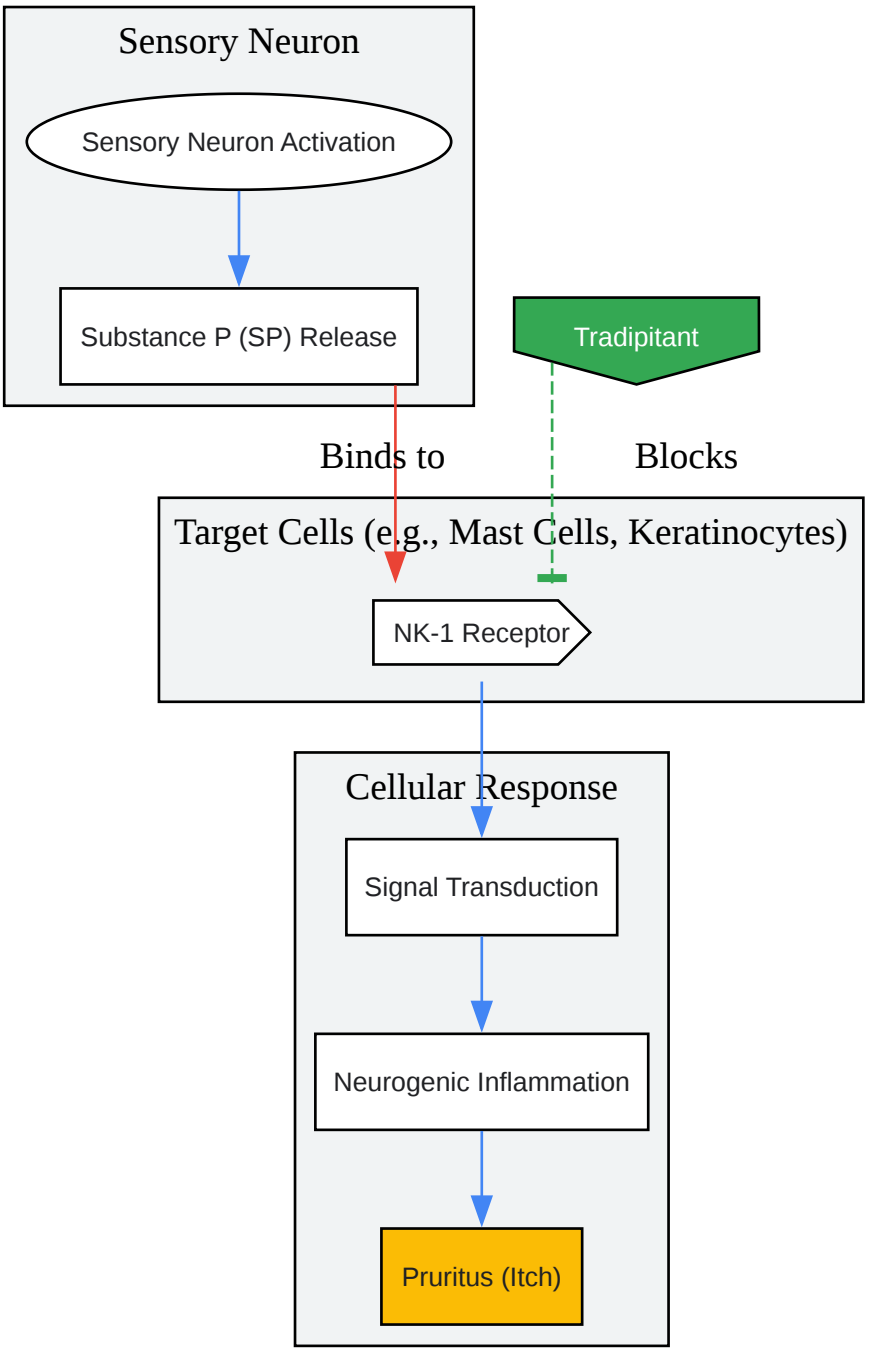

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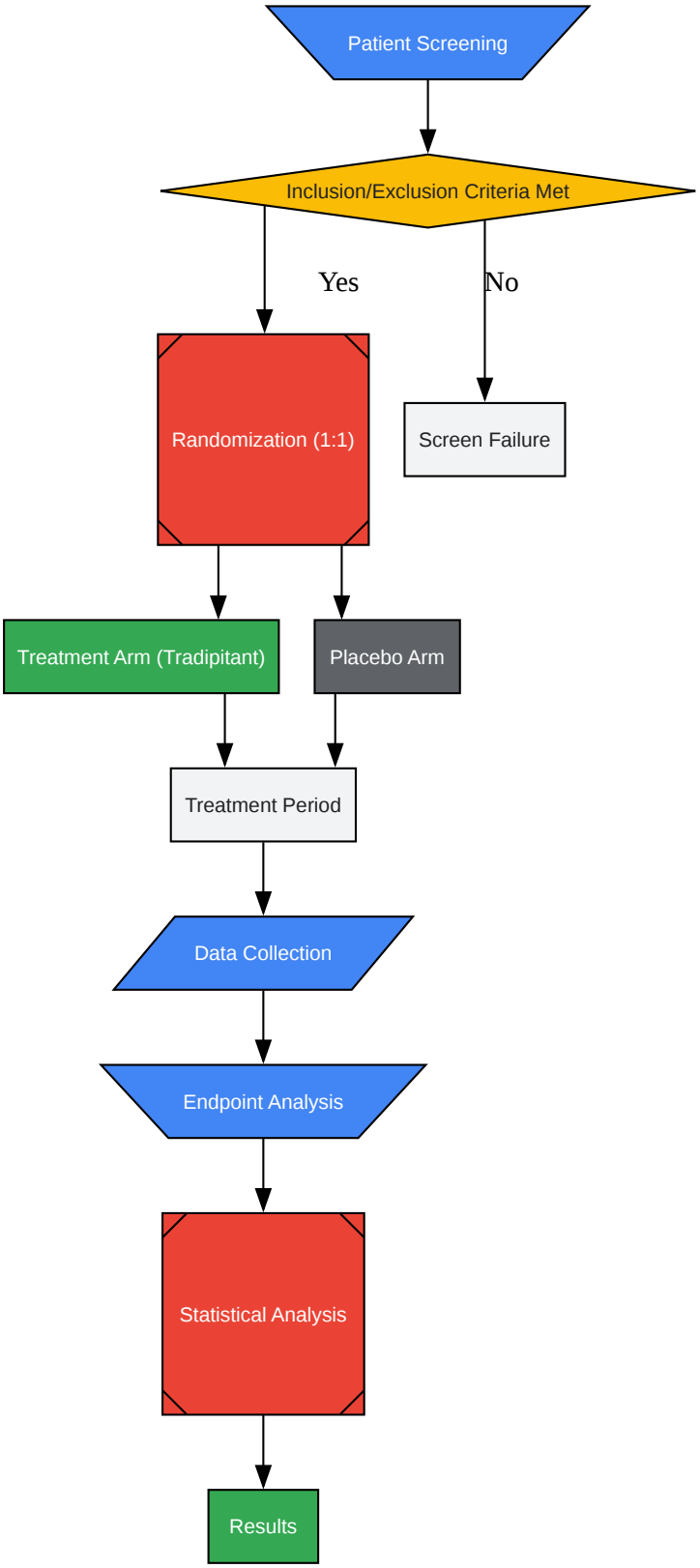

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